

# minimizing analytical interferences in ammonium pyrosulfate fusion

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## Compound of Interest

Compound Name: Ammonium pyrosulfate

Cat. No.: B157759

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## Technical Support Center: Ammonium Pyrosulfate Fusion

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding **ammonium pyrosulfate** fusion for sample dissolution, with a focus on minimizing analytical interferences for techniques such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).

### Troubleshooting Guides

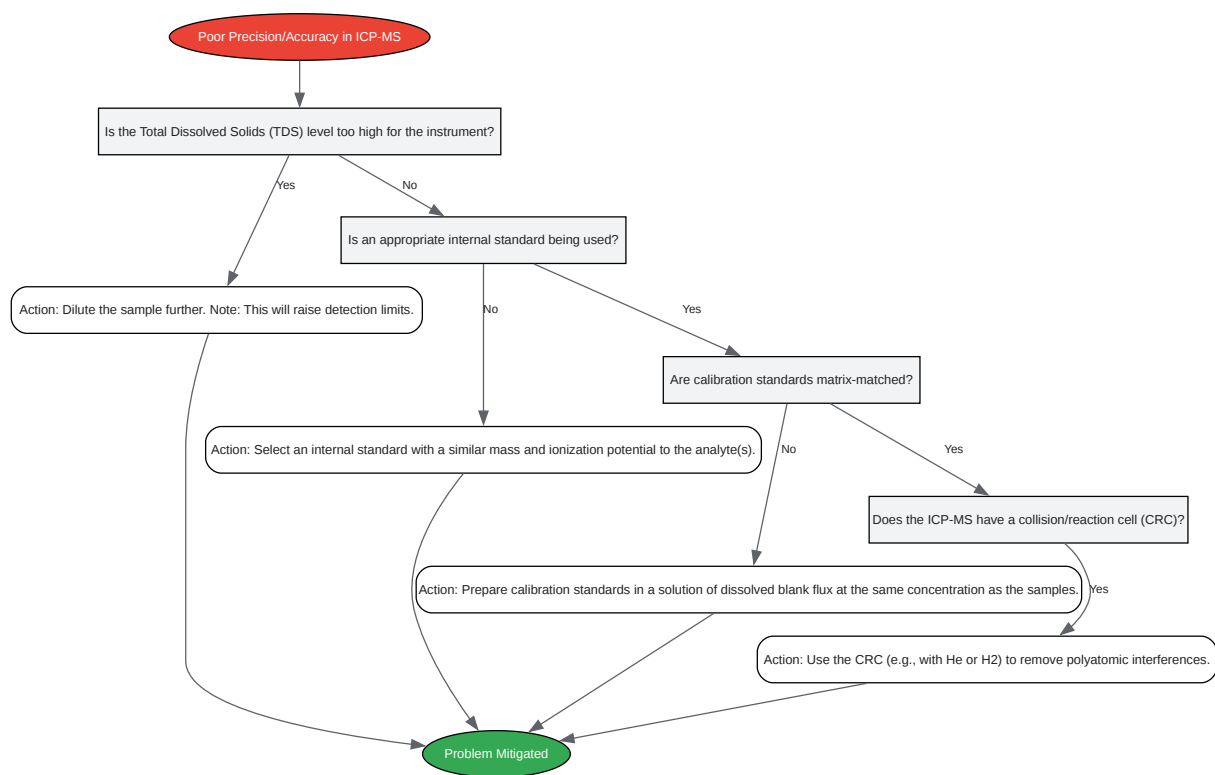
This section provides step-by-step guidance for common issues encountered during and after the **ammonium pyrosulfate** fusion process.

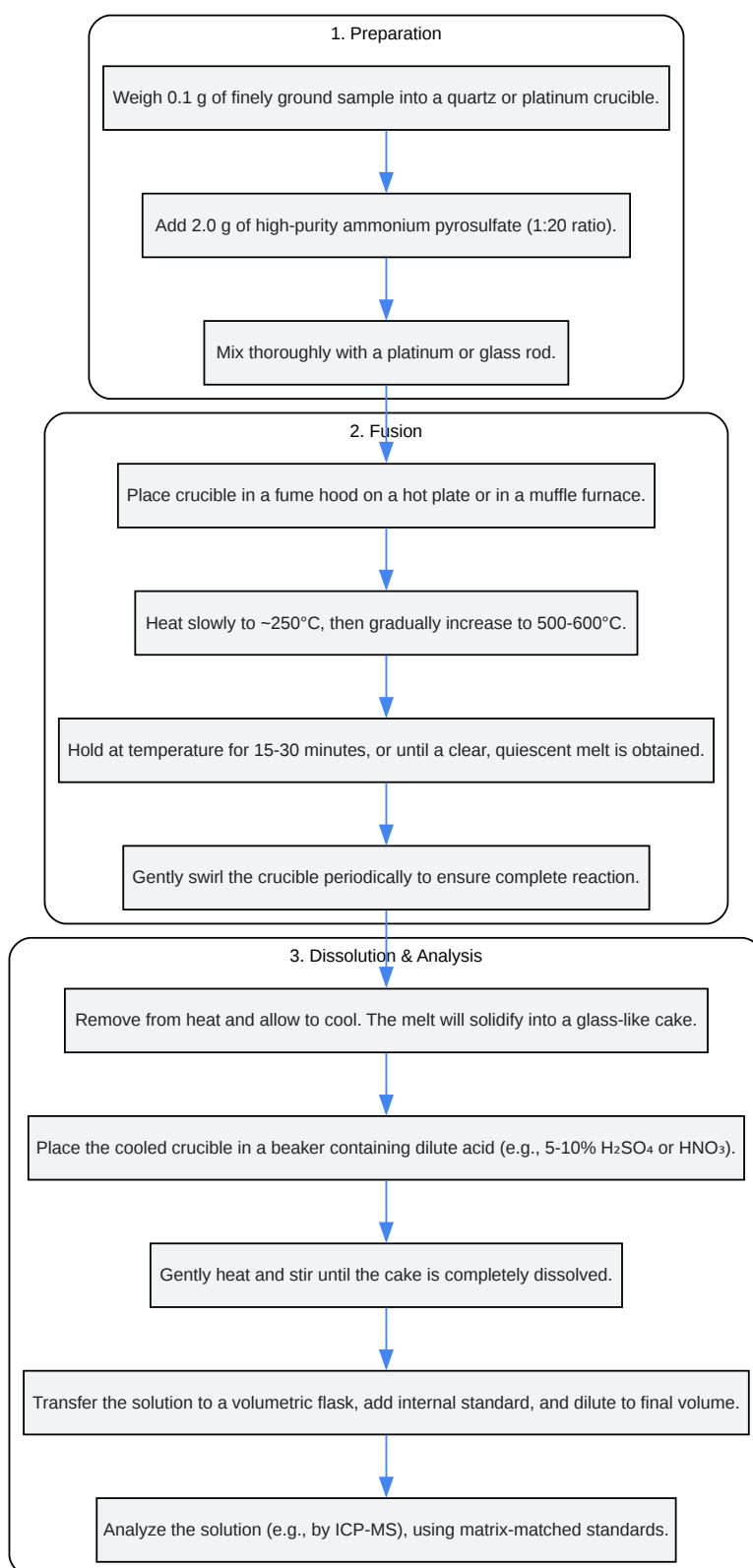
#### Issue 1: Incomplete Sample Dissolution

Symptoms:

- Visible particulate matter remains after dissolving the cooled fusion cake.
- Analytical results show low recovery for refractory elements.

Troubleshooting Workflow:





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